

# Application Note: High-Purity Isolation of 2-Methylindole-7-carboxaldehyde

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## Compound of Interest

Compound Name: 2-Methylindole-7-carboxaldehyde

CAS No.: 914383-20-3

Cat. No.: B1512883

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## Introduction: The Critical Role of Purity

**2-Methylindole-7-carboxaldehyde** is a pivotal heterocyclic building block in medicinal chemistry and materials science. Its unique structure, featuring a reactive aldehyde group on the indole scaffold, makes it a valuable precursor for synthesizing complex molecules, including chiral catalysts and pharmaceutical intermediates.[1] The success, reproducibility, and safety of these syntheses are directly contingent on the purity of this starting material. Trace impurities can lead to unpredictable side reactions, low yields of the desired product, and complex purification challenges downstream. This guide provides a detailed framework for researchers to select and implement robust purification strategies, ensuring the high purity (>99%) required for demanding applications.

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>9</sub> NO	[1]
Molecular Weight	159.18 g/mol	[1]
CAS Number	914383-20-3	[1]
Appearance	Solid	[1]
Melting Point	72-76 °C (for 97% purity)	[1]

## Understanding the Impurity Profile: The "Why" Behind Purification

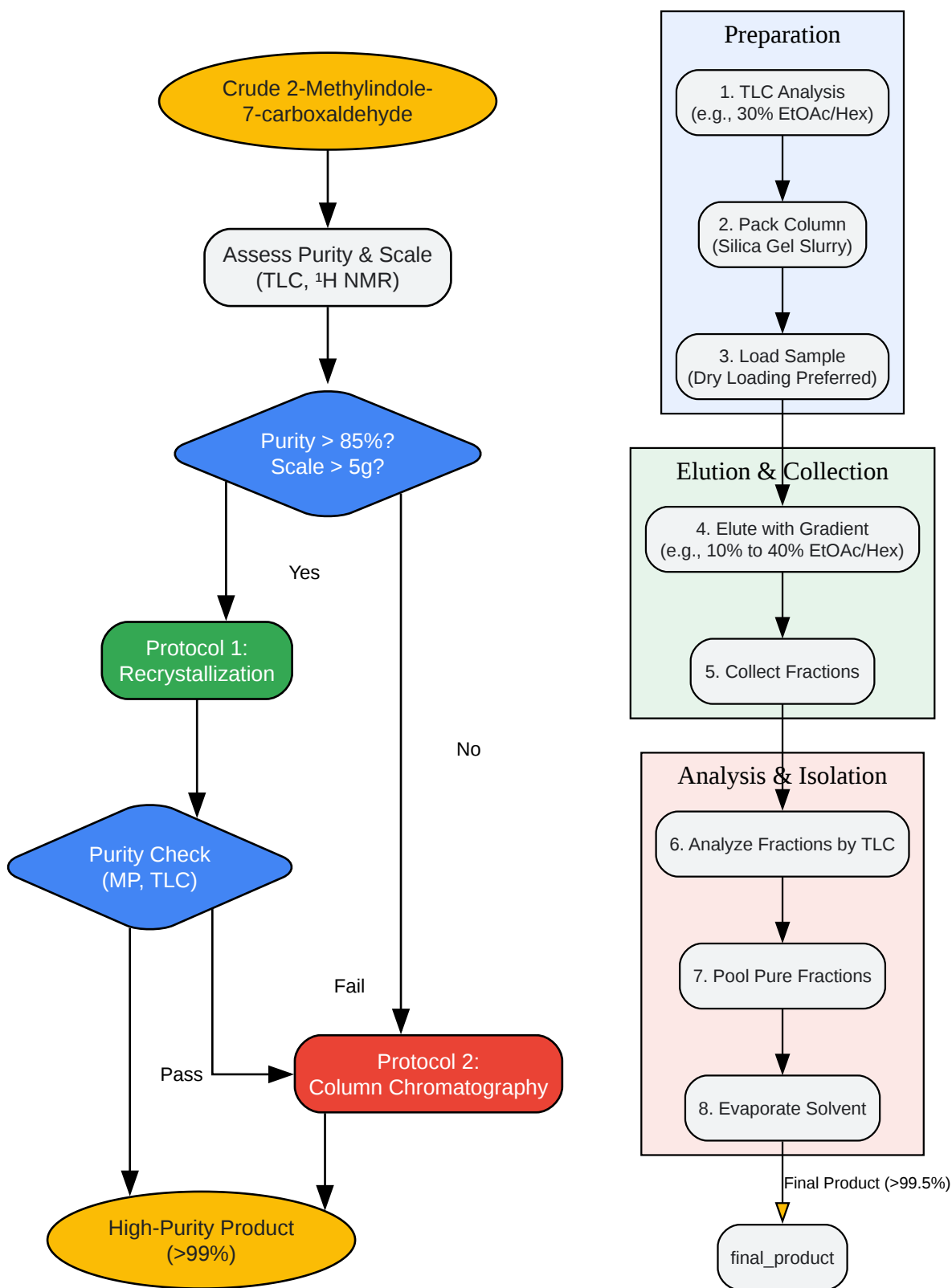
Effective purification begins with understanding the potential contaminants. The synthetic origin of **2-Methylindole-7-carboxaldehyde**, often via electrophilic formylation (e.g., Vilsmeier-Haack reaction) of 2-methylindole, dictates the likely impurity profile.[2]

Common Impurity Classes:

- **Unreacted Starting Materials:** Residual 2-methylindole is a common impurity. Its physical properties are different enough to allow for separation.
- **Reaction Byproducts:** Depending on the specific synthetic route, various side-products can form.[2] Incomplete reactions during multi-step syntheses of related indole compounds are a known source of impurities.[3]
- **Oxidation Products:** The aldehyde functionality is susceptible to air oxidation, especially during workup or prolonged storage, leading to the formation of the corresponding 2-methylindole-7-carboxylic acid.[2] This is a primary concern for the long-term stability of the compound.
- **Solvent and Reagent Residues:** Residual solvents from the reaction or initial purification steps (e.g., DMF from a Vilsmeier-Haack reaction) can be carried through.

## Strategic Approach to Purification

The choice of purification technique is determined by three factors: the initial purity of the crude material, the required scale of the operation, and the target purity specification. For indole aldehydes, recrystallization and silica gel chromatography are the primary and most effective methods.[2]



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## Sources

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- To cite this document: BenchChem. [Application Note: High-Purity Isolation of 2-Methylindole-7-carboxaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1512883/docs#application-note-high-purity-isolation-of-2-methylindole-7-carboxaldehyde>]

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